

# DNL343 Technical Support Center: Troubleshooting Experimental Variability

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## Compound of Interest

Compound Name: DNL343  
CAS No.: 2278265-85-1  
Cat. No.: B12390914

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This technical support center provides researchers, scientists, and drug development professionals with guidance on troubleshooting experimental variability when working with **DNL343**, a CNS penetrant small molecule activator of eukaryotic initiation factor 2B (eIF2B).

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **DNL343**?

A1: **DNL343** is an activator of eIF2B, a crucial protein complex that regulates the initiation of protein synthesis. By activating eIF2B, **DNL343** helps to suppress the Integrated Stress Response (ISR), a cellular signaling pathway that, when chronically activated, can contribute to neurodegeneration.

Q2: In which experimental models has **DNL343** been tested?

A2: **DNL343** has been evaluated in various preclinical models, including in vitro cell-based assays, an optic nerve crush injury model which mimics acute neuronal damage, and in eIF2B loss-of-function (LOF) mutant mouse models that exhibit chronic ISR activation. It has also been assessed in clinical trials for Amyotrophic Lateral Sclerosis (ALS).

Q3: What are the known off-target effects of **DNL343**?

A3: Based on screening against a panel of receptors and enzymes (Cerep panel), no significant off-target effects have been observed for **DNL343**. For more detailed information on its selectivity, researchers can refer to Craig et al., J Med Chem (2024).

Q4: What is the pharmacokinetic profile of **DNL343**?

A4: **DNL343** exhibits low pharmacokinetic variability and high penetration of the central nervous system (CNS). In mice, unbound concentrations in the brain are comparable to those in the plasma.

## Troubleshooting Guides

This section provides troubleshooting guidance for common issues that may arise during in vitro and in vivo

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